

# Toxicological Profile of Piperophos and its Metabolites: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for a comprehensive risk assessment by regulatory bodies. The information contained herein is based on publicly available data as of late 2025.

## **Executive Summary**

**Piperophos**, an organophosphate herbicide, is primarily used for selective, systemic weed control in rice cultivation. This technical guide provides a comprehensive overview of the current knowledge regarding the toxicological profile of **piperophos** and its metabolites. While data on the acute toxicity and ecotoxicity of the parent compound are available, significant data gaps exist concerning the chronic toxicity, carcinogenicity, reproductive and developmental toxicity of **piperophos**, and the toxicological profiles of its metabolites. This guide summarizes the available quantitative data, outlines detailed experimental protocols for key toxicological assessments based on international guidelines, and visualizes known mechanisms of action and metabolic pathways.

## **Physicochemical Properties of Piperophos**



Property	Value
CAS Number	24151-93-7
Molecular Formula	C14H28NO3PS2
Molecular Weight	353.48 g/mol
IUPAC Name	S-2-methylpiperidinocarbonylmethyl O,O-dipropyl phosphorodithioate
Appearance	Colorless to pale yellow liquid
Vapor Pressure	4.06 x 10 <sup>-8</sup> mmHg at 25°C
Water Solubility	25 mg/L at 20°C
LogP (Octanol-Water Partition Coefficient)	4.3

### **Toxicokinetics and Metabolism**

Studies in rats have shown that **piperophos** is rapidly absorbed, metabolized, and excreted, primarily through urine. The degradation of **piperophos** in rats involves the hydrolysis of the thiolo phosphate bond, followed by methylation of the sulfhydryl group. This methylthio derivative can then be oxidized at the sulfur atom or hydroxylated on the piperidine moiety. Hydroxylation at the  $\alpha$ -carbon can lead to the opening of the piperidine ring, forming carboxylic acids. The hydroxypiperidine derivatives can also be conjugated with glucuronic acid. Notably, unchanged **piperophos** is not excreted in the urine.

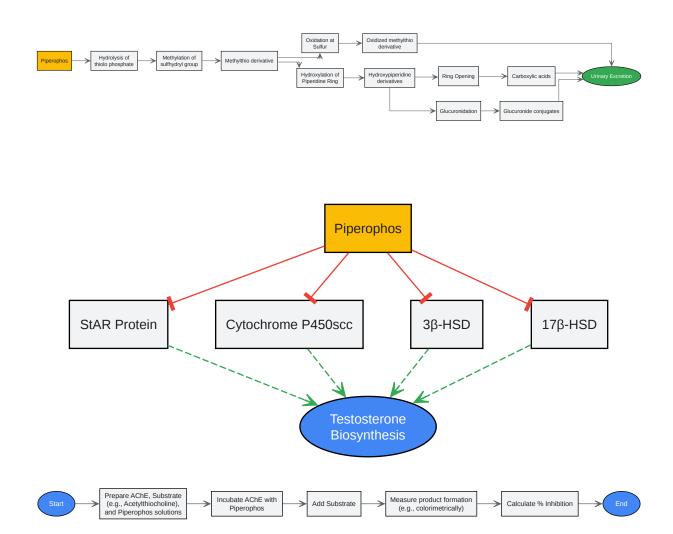
**Identified Urinary Metabolites in Rats:** 

- 2-methylpiperidine
- Hydroxylated piperophos derivatives
- Carboxylic acid derivatives from ring opening
- Glucuronide conjugates of hydroxylated metabolites



No publicly available toxicological data for the specific metabolites of **piperophos** were found during the comprehensive literature search.

## **Metabolic Pathway of Piperophos in Rats**



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 To cite this document: BenchChem. [Toxicological Profile of Piperophos and its Metabolites: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677943#toxicological-profile-of-piperophos-and-its-metabolites]



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